

In-Depth Technical Guide: (1R,2S)-2-Methylcyclohexanamine

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Compound of Interest

Compound Name: (1R,2S)-2-Methylcyclohexanamine

Cat. No.: B1595976

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CAS Number: 79389-37-0

For Researchers, Scientists, and Drug Development Professionals

Introduction

(1R,2S)-2-Methylcyclohexanamine is a chiral amine that serves as a crucial building block in modern organic and medicinal chemistry.^[1] Its rigid cyclohexane framework and defined stereochemistry make it an invaluable component for the synthesis of complex, enantiomerically pure molecules.^[1] Chiral amines are foundational to the development of a significant portion of commercially available pharmaceuticals, where specific three-dimensional arrangements are critical for therapeutic efficacy and selectivity.^[1] This technical guide provides a comprehensive overview of the properties, synthesis, and applications of **(1R,2S)-2-Methylcyclohexanamine**, with a focus on its role in asymmetric synthesis and drug discovery.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical properties of **(1R,2S)-2-Methylcyclohexanamine** is provided in the table below. It is important to note that some of the data are predicted values from computational models.

Property	Value	Source
CAS Number	79389-37-0	[2] [3] [4] [5] [6]
Molecular Formula	C ₇ H ₁₅ N	[2] [3] [4]
Molecular Weight	113.20 g/mol	[1] [2] [3]
IUPAC Name	(1R,2S)-2-methylcyclohexan-1-amine	[3] [5]
Synonyms	(1R,2S)-2-Methyl-cyclohexylamine, cis-(+)-2-Methylcyclohexylamine	[3] [4]
Appearance	Colorless Liquid	[7]
Boiling Point (Predicted)	148.8 ± 8.0 °C	[4]
Density (Predicted)	0.844 ± 0.06 g/cm ³	[4]
pKa (Predicted)	10.72 ± 0.70	[4]
Storage Temperature	2-8°C	[4] [6]
InChI Key	FEUISMYEFPANSS-NKWVEPMBSA-N	[1] [3]

Role in Asymmetric Synthesis

The primary application of **(1R,2S)-2-Methylcyclohexanamine** is as a chiral precursor for the synthesis of more complex chiral molecules.[\[1\]](#) Its well-defined stereochemistry is leveraged to induce asymmetry in chemical reactions, leading to the preferential formation of one enantiomer of the desired product.[\[1\]](#)

Precursor for Chiral Ligands

(1R,2S)-2-Methylcyclohexanamine is a valuable starting material for the synthesis of chiral ligands used in asymmetric catalysis.[\[1\]](#) These ligands coordinate to a metal center, creating a chiral environment that directs the stereochemical outcome of a catalytic reaction.[\[1\]](#) A notable example is the synthesis of bis(oxazoline) (BOX) ligands, where the chirality of the amine is transferred to the ligand structure.[\[1\]](#)

Organocatalysis

Derivatives of **(1R,2S)-2-Methylcyclohexanamine** have also found utility as organocatalysts.

[1] By incorporating functional groups such as ureas, thioureas, or squaramides, these derivatives can activate substrates through non-covalent interactions like hydrogen bonding, facilitating asymmetric transformations without the need for a metal catalyst.[1]

Experimental Protocols

Detailed experimental procedures for the synthesis and application of **(1R,2S)-2-Methylcyclohexanamine** are not widely available in the public domain. The following protocols are generalized procedures based on established chemical transformations for analogous compounds.

Synthesis of **(1R,2S)-2-Methylcyclohexanamine** via Reductive Amination of **(S)-2-Methylcyclohexanone**

This protocol describes a plausible synthetic route starting from the corresponding chiral ketone.

Materials:

- **(S)-2-Methylcyclohexanone**
- Ammonia or a suitable ammonia source (e.g., ammonium acetate)
- Reducing agent (e.g., sodium cyanoborohydride or catalytic hydrogenation with H₂/Pd/C)
- Anhydrous methanol
- Hydrochloric acid (for salt formation and purification)
- Sodium hydroxide (for neutralization)
- Diethyl ether or other suitable extraction solvent
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- In a round-bottom flask, dissolve (S)-2-Methylcyclohexanone and an excess of the ammonia source in anhydrous methanol.
- If using a chemical reducing agent like sodium cyanoborohydride, add it portion-wise to the stirred solution at room temperature. Monitor the reaction by TLC or GC-MS.
- Alternatively, for catalytic hydrogenation, charge a high-pressure reaction vessel with the ketone, ammonia source, methanol, and a catalytic amount of 10% Palladium on carbon. Pressurize the vessel with hydrogen gas (e.g., 50 psi) and stir vigorously at room temperature for 24-48 hours.
- Upon completion of the reaction, carefully quench any remaining reducing agent. If using a catalyst, filter the reaction mixture through a pad of celite.
- Remove the solvent under reduced pressure.
- Dissolve the residue in diethyl ether and wash with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate to yield the crude amine.
- Purification can be achieved by distillation under reduced pressure or by conversion to the hydrochloride salt, recrystallization, and subsequent liberation of the free amine.

Purity and Enantiomeric Excess Determination

Chromatographic techniques are essential for assessing the purity and enantiomeric excess of **(1R,2S)-2-Methylcyclohexanamine**.^[1]

Method: Chiral High-Performance Liquid Chromatography (HPLC)^[1]

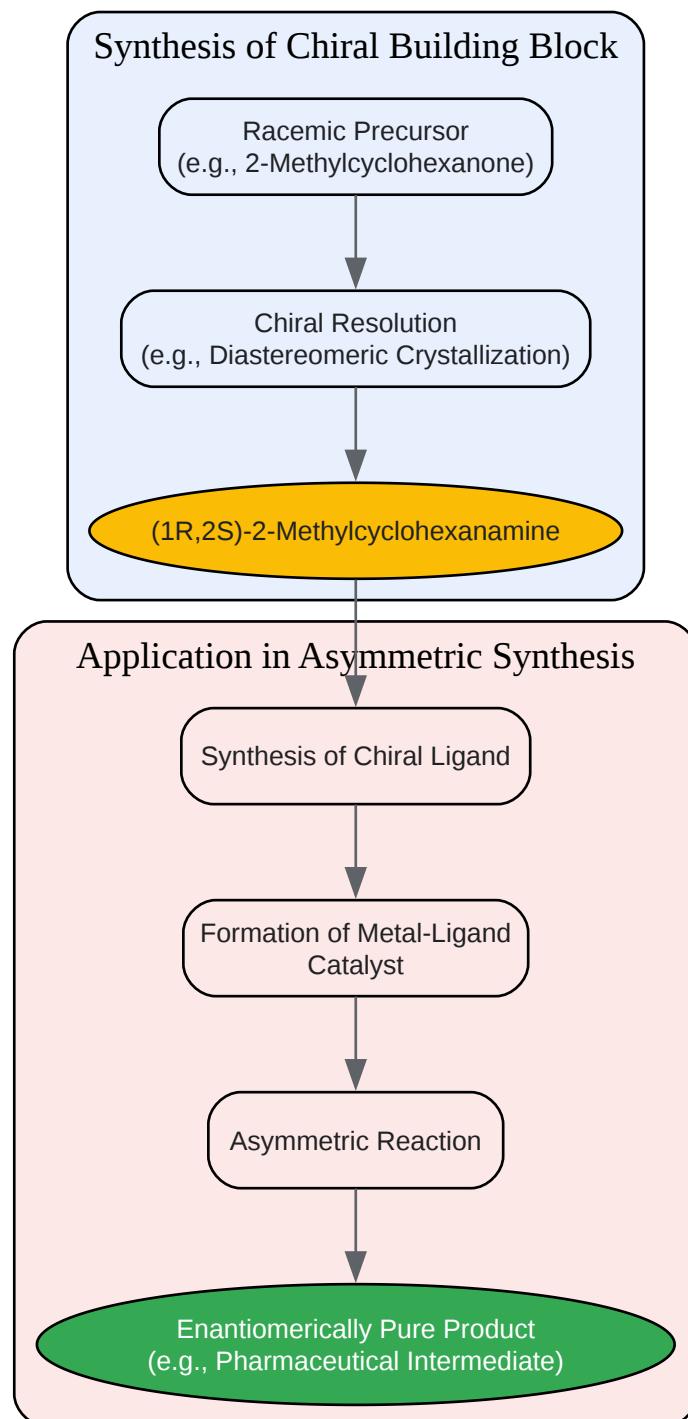
- Column: A chiral stationary phase (CSP) column, such as one based on polysaccharide derivatives (e.g., cellulose or amylose).

- Mobile Phase: A mixture of a non-polar solvent (e.g., hexane) and a polar modifier (e.g., isopropanol), with a small amount of an amine additive (e.g., diethylamine) to improve peak shape. The exact ratio should be optimized for baseline separation of the enantiomers.
- Detection: UV detection at a suitable wavelength.
- Sample Preparation: The amine is typically derivatized with a UV-active reagent (e.g., a benzoyl or dansyl chloride) to facilitate detection and improve resolution.

Visualizations

General Workflow for Chiral Building Block Application

The following diagram illustrates the typical workflow for utilizing a chiral building block like **(1R,2S)-2-Methylcyclohexanamine** in the synthesis of a value-added chiral product.



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Caption: Workflow for the application of **(1R,2S)-2-Methylcyclohexanamine**.

Conceptual Pathway for Chiral Ligand Synthesis

This diagram outlines the conceptual steps in synthesizing a chiral ligand from **(1R,2S)-2-Methylcyclohexanamine** for use in asymmetric catalysis.



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Caption: Synthesis of a chiral ligand from **(1R,2S)-2-Methylcyclohexanamine**.

Conclusion

(1R,2S)-2-Methylcyclohexanamine is a valuable and versatile chiral building block with significant applications in asymmetric synthesis. Its utility in the preparation of chiral ligands and organocatalysts underscores its importance in the development of efficient methods for producing enantiomerically pure compounds. For researchers and professionals in drug development, this compound represents a key starting material for accessing complex molecular architectures with precise stereochemical control, which is often a prerequisite for potent and selective biological activity. Further research into novel applications of this and related chiral amines will undoubtedly continue to advance the fields of synthetic and medicinal chemistry.

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